

# Technical Guide: Physicochemical Properties and Synthesis of a Key Pyrazole Intermediate

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## Compound of Interest

Compound Name: *ethyl 4-amino-1-methyl-1H-pyrazole-3-carboxylate*

CAS No.: 1228552-85-9

Cat. No.: B1287341

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A Note on the Target Compound: Information regarding the specific isomer, **ethyl 4-amino-1-methyl-1H-pyrazole-3-carboxylate**, is not readily available in public chemical databases. This guide therefore focuses on the closely related and well-documented isomer, ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate, which is of significant interest to researchers in medicinal chemistry and drug development.

This document provides a comprehensive overview of the molecular characteristics and a representative synthetic protocol for ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate, a valuable building block in the synthesis of various biologically active compounds.

## Data Presentation

The key quantitative data for ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate are summarized in the table below for ease of reference and comparison.

Parameter	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	169.18 g/mol	[1]
CAS Number	31037-02-2	[1]
IUPAC Name	ethyl 5-amino-1-methylpyrazole-4-carboxylate	[1]

## Experimental Protocols

The synthesis of substituted aminopyrazoles is a well-established area of organic chemistry. The following protocol describes a general and effective method for the synthesis of 4-aminopyrazole derivatives, which can be adapted for the preparation of the title compound. This synthesis route proceeds via a Thorpe-Ziegler cyclization.

### Synthesis of Ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate

This synthesis can be achieved through the reaction of ethyl 2-cyano-3-ethoxyacrylate with methylhydrazine.

#### Materials:

- Ethyl 2-cyano-3-ethoxyacrylate
- Methylhydrazine
- Ethanol
- Sodium ethoxide

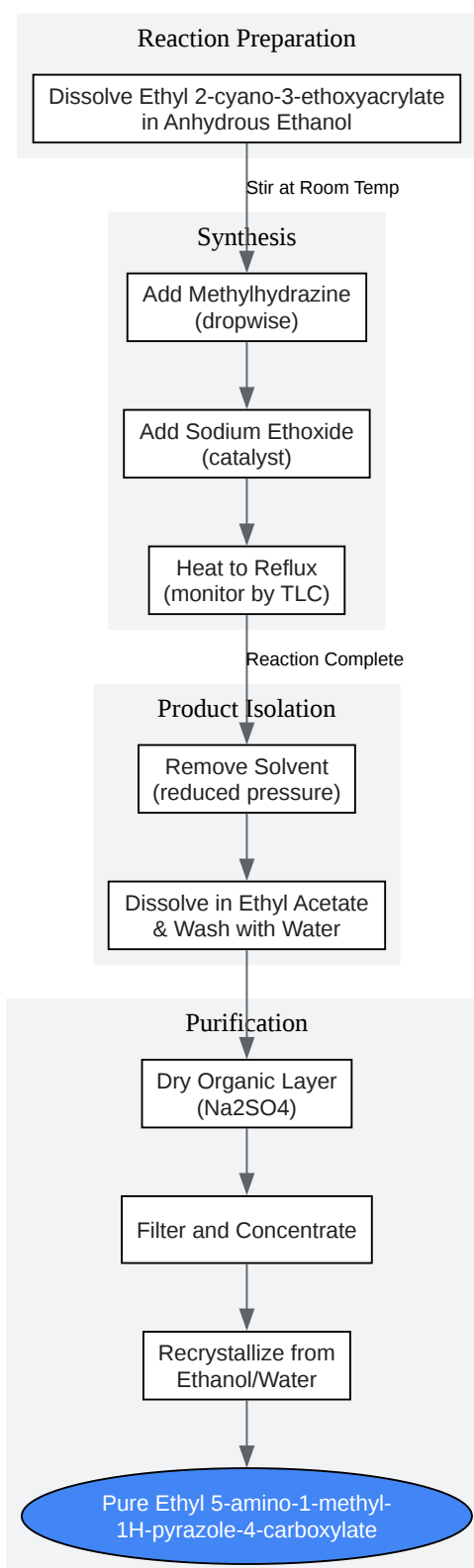
#### Procedure:

- **Reaction Setup:** A solution of ethyl 2-cyano-3-ethoxyacrylate is prepared in anhydrous ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.

- **Addition of Hydrazine:** An equimolar amount of methylhydrazine is added dropwise to the stirred solution at room temperature.
- **Cyclization:** A catalytic amount of a base, such as sodium ethoxide, is added to the reaction mixture.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, the solvent is removed under reduced pressure. The resulting residue is then dissolved in an appropriate organic solvent (e.g., ethyl acetate) and washed with water to remove any inorganic impurities.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate.

## Mandatory Visualization

The following diagram illustrates the general experimental workflow for the synthesis of ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate.



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Synthetic workflow for ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate.

This technical guide provides essential information for researchers and scientists working with ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate. The provided data and protocols are foundational for the use of this compound in further research and development activities.

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## References

- [1. Ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate | C7H11N3O2 | CID 271299 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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